

Solubility Data & Physicochemical Profile: 2-Methyl-2-(2-nitroethoxy)propane

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Compound of Interest

Compound Name: 2-Methyl-2-(2-nitroethoxy)propane

CAS No.: 77791-00-5

Cat. No.: B1609933

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Executive Summary

2-Methyl-2-(2-nitroethoxy)propane is a functionalized ether combining a lipophilic tert-butyl group with a polar 2-nitroethyl moiety. This structural duality dictates its solubility profile: it is insoluble in water but exhibits high miscibility with a broad spectrum of organic solvents.^[1]

In research and industrial applications, this compound serves as a specialized intermediate and potential energetic plasticizer/stabilizer. Its solubility behavior is critical for extraction protocols, recrystallization (of derivatives), and formulation in polymeric matrices.

Physicochemical Characterization

Understanding the physical constants is a prerequisite for predicting solubility behavior and handling requirements.

Property	Value	Condition/Note
CAS Number	77791-00-5	Unique Identifier
Molecular Formula		
Molecular Weight	147.17 g/mol	
Physical State	Liquid	At Standard Ambient Temp & Pressure (SATP)
Density	1.00 g/cm ³	At 20°C [1]
Boiling Point	30–35 °C	At 1 hPa (High Vacuum) [1]
Flash Point	75 °C	Closed Cup [1]
Water Solubility	Insoluble	At 20°C [1]

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Technical Insight: The boiling point of 30–35°C at 1 hPa implies a projected atmospheric boiling point significantly higher (approx. 180–200°C), consistent with the presence of the polar nitro group which increases intermolecular forces relative to non-nitro ethers.

Solubility Profile in Organic Solvents

The solubility of **2-Methyl-2-(2-nitroethoxy)propane** is governed by the "Like Dissolves Like" principle, modified by the competing effects of the bulky tert-butyl group (hydrophobic) and the nitro group (polar/dipolar).

Solvent Compatibility Table

Data derived from functional group analysis and standard isolation protocols for nitro-ethers.

Solvent Class	Specific Solvent	Solubility Status	Mechanistic Rationale
Chlorinated	Dichloromethane (DCM), Chloroform	Highly Soluble	Strong dipole-dipole interactions between the solvent and the nitro group; primary choice for extraction.
Ethers	Diethyl Ether, THF, MTBE	Highly Soluble	Chemical similarity (ether backbone) ensures miscibility; useful for synthesis workup.
Ketones	Acetone, MEK	Highly Soluble	The carbonyl dipole interacts favorably with the nitro group's dipole.
Alcohols	Methanol, Ethanol	Soluble	Soluble due to polarity, though less lipophilic than ethers. Useful for recrystallization of solid derivatives.
Esters	Ethyl Acetate	Highly Soluble	Moderate polarity matches the solute; excellent for chromatographic purification.
Alkanes	Hexane, Heptane	Moderate/Variable	The lipophilic tert-butyl group aids solubility, but the polar nitro group may cause phase separation at low temperatures or high concentrations.

Aqueous

Water

Insoluble

The hydrophobic tert-butyl group overrides the polarity of the nitro group, preventing hydration.

Thermodynamic Solubility Modeling (Hansen Parameters)

For formulation scientists, the solubility behavior can be predicted using Hansen Solubility Parameters (HSP). The molecule has three interaction components:

- (Dispersion): High contribution from the tert-butyl skeleton.
- (Polarity): Significant contribution from the and ether linkage.
- (Hydrogen Bonding): Low contribution (Acceptor only, no donor protons).

Implication: Solvents with moderate polarity and low H-bond donating potential (e.g., DCM, Acetone) are thermodynamically favored over highly H-bonded solvents (Water) or purely non-polar fluids (Pentane).

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this protocol to determine precise solubility limits for formulation development.

Materials:

- Analytical Balance (0.1 mg)
- Scintillation Vials (20 mL)
- Syringe Filters (0.45 μ m PTFE)

- Thermostatic Shaker

Workflow:

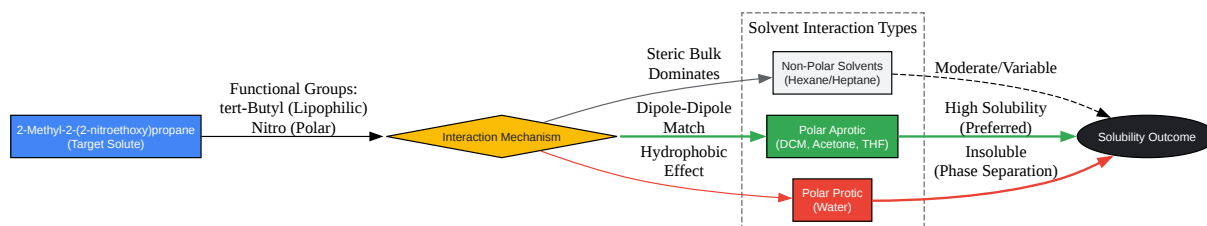
- Preparation: Add excess **2-Methyl-2-(2-nitroethoxy)propane** (liquid) to 5.0 mL of the target solvent in a vial. The mixture should be biphasic or saturated.
- Equilibration: Agitate at the target temperature (e.g., 25°C) for 24 hours to ensure thermodynamic equilibrium.
- Sampling: Stop agitation and allow phases to separate (if liquid-liquid) or solids to settle.
- Filtration: Withdraw the supernatant using a syringe and filter through a 0.45 µm PTFE filter into a pre-weighed vial.
- Evaporation: Evaporate the solvent under a gentle nitrogen stream or reduced pressure.
- Quantification: Weigh the residue.

Protocol B: Purification via Liquid-Liquid Extraction

Since the compound is water-insoluble but soluble in organic solvents, this is the standard purification method.

- Dilution: Dilute the crude reaction mixture with Water (5x volume). The organic product will separate as an oil.
- Extraction: Extract the aqueous layer with Dichloromethane (DCM) or Diethyl Ether (3x).
- Washing: Wash the combined organic phases with:
 - Brine (Sat. NaCl) to remove residual water.
- Drying: Dry over anhydrous Magnesium Sulfate ().
- Concentration: Filter and concentrate under reduced pressure (Rotary Evaporator). Note: Ensure bath temperature < 40°C to prevent thermal degradation.

Visualization: Solubility & Extraction Logic



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Caption: Logical flow of solvent selection based on the competing lipophilic (tert-butyl) and polar (nitro) moieties of the solute.

Safety & Handling

- **Peroxide Warning:** As an ether, this compound may form explosive peroxides upon prolonged exposure to air. Test with starch-iodide paper before distillation.
- **Energetic Potential:** The nitro group adds energy to the molecule. While not a primary explosive, it should be treated as an energetic material. Avoid overheating or distilling to dryness.
- **Storage:** Store under an inert atmosphere (Nitrogen/Argon) in a cool, dry place.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 11332547, **2-Methyl-2-(2-nitroethoxy)propane**. Retrieved from [[Link](#)]

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